

3',5'-Diacetoxyacetophenone molecular structure and formula

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Compound of Interest

Compound Name: 3',5'-Diacetoxyacetophenone

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An In-depth Technical Guide to 3',5'-Diacetoxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and applications of **3',5'-Diacetoxyacetophenone**, a key intermediate in organic synthesis and pharmaceutical development.

Molecular Structure and Formula

3',5'-Diacetoxyacetophenone is an organic compound characterized by an acetophenone core substituted with two acetoxy groups at the 3' and 5' positions of the phenyl ring.

Molecular Formula: $C_{12}H_{12}O_5$ ^[1]^[2]

IUPAC Name: (3-acetyl-5-acetyloxyphenyl) acetate^[2]

CAS Number: 35086-59-0^[1]^[3]

Canonical SMILES: CC(=O)C1=CC(=CC(=C1)OC(=O)C)OC(=O)C

Below is a diagram representing the molecular structure of **3',5'-Diacetoxyacetophenone**.

Caption: 2D structure of **3',5'-Diacetoxyacetophenone**.

Physicochemical Properties

A summary of the key quantitative data for **3',5'-Diacetoxyacetophenone** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	236.22 g/mol	[1] [2]
Appearance	Yellow to brown powder	[1]
Melting Point	91-94 °C	[1] [2]
Boiling Point	165-168 °C at 0.7501 mmHg	[1] [2]
Density (estimate)	1.3026 g/cm ³	[1]
Flash Point	168.7 °C	[1]
Hazard Codes	Xi (Irritant)	[1]

Experimental Protocols: Synthesis

3',5'-Diacetoxyacetophenone is a compound valuable in organic synthesis. One common method for its preparation is through the acetylation of 3',5'-dihydroxyacetophenone. A detailed experimental protocol for a related synthesis is outlined below.

Synthesis from 3,5-Bis(acetyloxy)benzoyl chloride and Methylmagnesium chloride

This synthetic route provides a high yield of **3',5'-Diacetoxyacetophenone**.

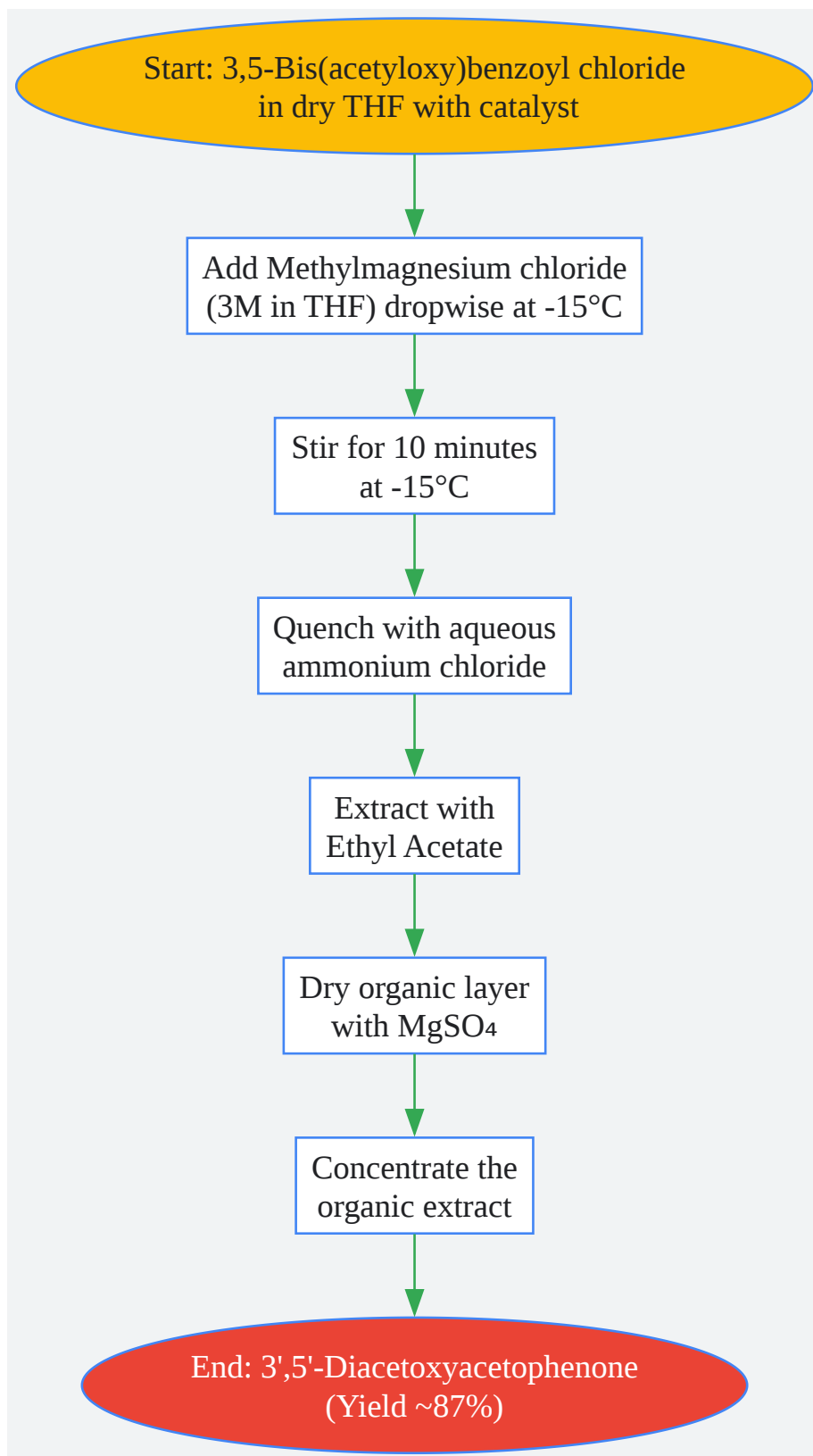
Materials:

- 3,5-Bis(acetyloxy)benzoyl chloride
- Methylmagnesium chloride (3M in THF)
- tris(dibenzoylmethanato)iron

- Dry Tetrahydrofuran (THF)
- Aqueous ammonium chloride
- Ethyl acetate
- Magnesium sulfate (MgSO_4)

Procedure:

- A 100 ml three-necked flask equipped with a magnetic stirrer, thermometer, dropping funnel, and condenser is charged with 2 g (7.8 mmol) of 3,5-bis(acetyloxy)benzoyl chloride, 169 mg (3 mol%) of tris(dibenzoylmethanato)iron, and 15 ml of dry THF under a nitrogen atmosphere.
- The solution is cooled to $-15\text{ }^{\circ}\text{C}$.
- 2.6 ml of methylmagnesium chloride (3M in THF) is added dropwise to the solution over a period of 20 minutes, maintaining the temperature at $-15\text{ }^{\circ}\text{C}$.
- The reaction mixture is stirred for an additional 10 minutes at $-15\text{ }^{\circ}\text{C}$.
- The reaction is then quenched by the addition of aqueous ammonium chloride.
- The mixture is extracted with ethyl acetate.
- The organic extract is dried over MgSO_4 and then concentrated.
- The resulting residue is analyzed, with an expected yield of approximately 87%.



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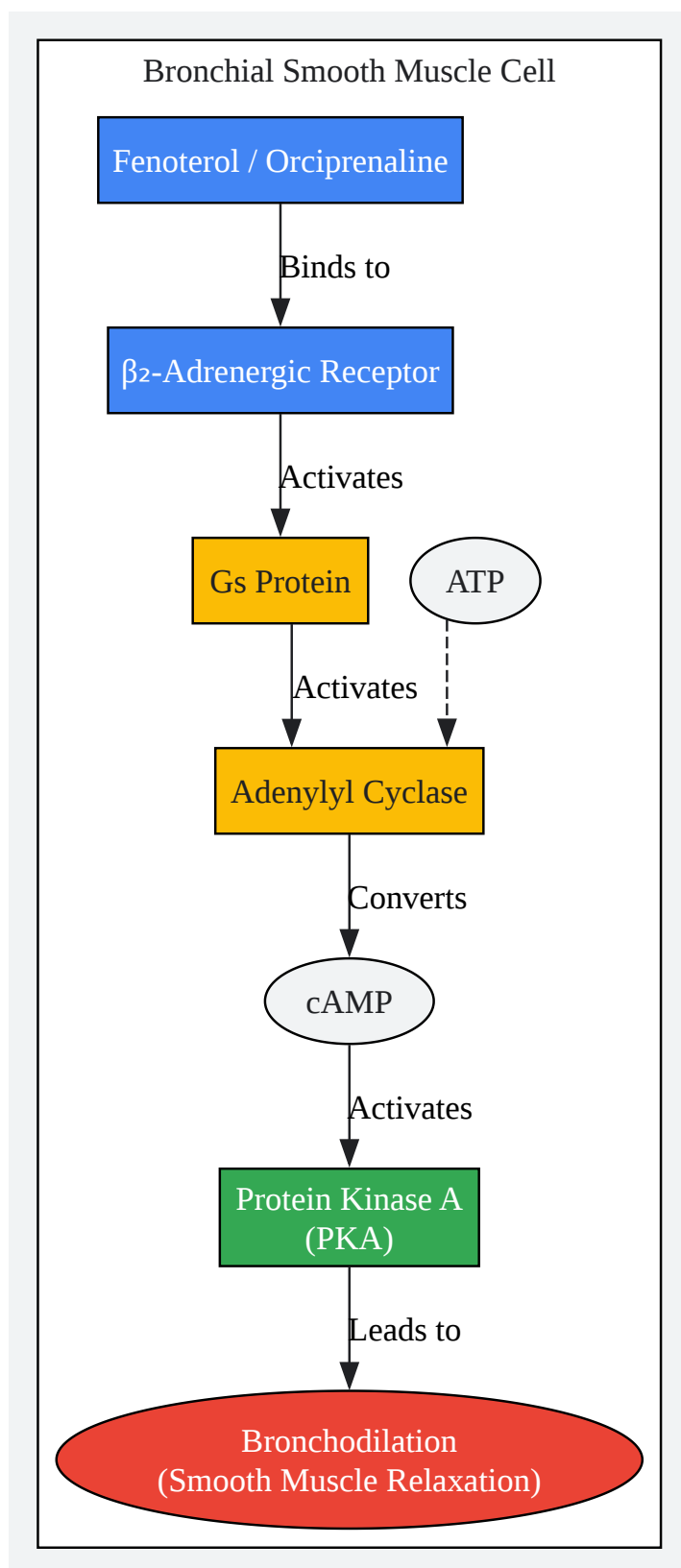
Caption: Workflow for the synthesis of **3',5'-Diacetoxyacetophenone**.

Applications in Drug Development

3',5'-Diacetoxyacetophenone serves as a crucial intermediate in the synthesis of several pharmaceutical compounds. Notably, it is a precursor in the production of bronchodilators such as Fenoterol and Orciprenaline (also known as Metaproterenol). These drugs are β_2 -adrenergic receptor agonists used to treat asthma and other obstructive pulmonary diseases.

Signaling Pathway of Fenoterol and Orciprenaline

The therapeutic effect of Fenoterol and Orciprenaline is achieved through the stimulation of the β_2 -adrenergic receptor signaling pathway, which leads to the relaxation of bronchial smooth muscle.



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Caption: β_2 -Adrenergic receptor signaling pathway initiated by Fenoterol/Orciprenaline.

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